

Technical Guide: Physicochemical Properties of Sodium 2,3-dichloro-2-methylpropionate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium 2,3-dichloro-2-methylpropionate

Cat. No.: B161113

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium 2,3-dichloro-2-methylpropionate, also known by trade names such as Mendok, is a chemical compound primarily recognized for its application as a plant gametocide. This technical guide provides a comprehensive overview of its known physicochemical properties, along with those of its parent acid, 2,3-dichloro-2-methylpropionic acid. The guide details available experimental data, outlines plausible synthetic and analytical methodologies based on related compounds, and illustrates its primary application.

Physicochemical Properties

Quantitative data for **Sodium 2,3-dichloro-2-methylpropionate** and its corresponding free acid are summarized below. It is important to note that while some experimental data for the free acid is available, many properties for the sodium salt are either computed or not publicly documented.

Table 1: Properties of Sodium 2,3-dichloro-2-methylpropionate

Property	Value	Source
CAS Number	1899-36-1	[1]
Molecular Formula	C ₄ H ₅ Cl ₂ NaO ₂	[2]
Molecular Weight	178.98 g/mol	[1]
Exact Mass	177.956 g/mol	[1]
Toxicity (Oral LD ₅₀ , rat)	8 g/kg	[1][3]

Table 2: Properties of 2,3-dichloro-2-methylpropionic acid

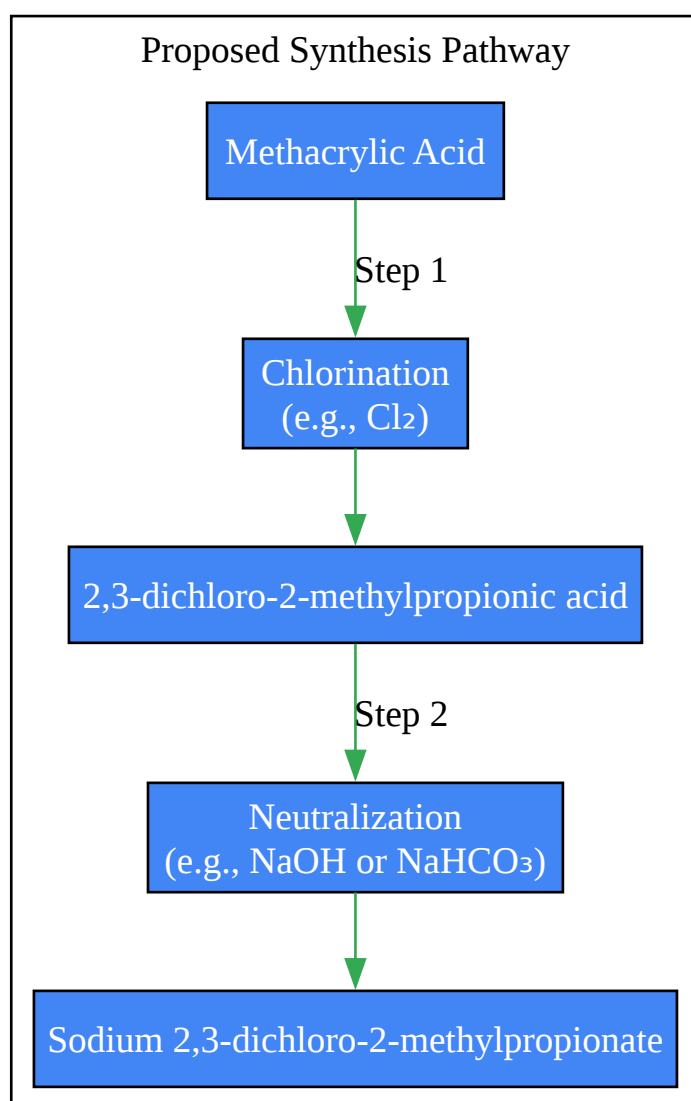
Property	Value	Source
CAS Number	10411-52-6	[4]
Molecular Formula	C ₄ H ₆ Cl ₂ O ₂	[4]
Molecular Weight	157.00 g/mol	[4]
Melting Point	23-24 °C	
Boiling Point	113 °C at 15 mmHg	
Density	1.36 g/cm ³	
pKa (Predicted)	2.29 ± 0.14	
Calculated LogP	1.3073	[4]

Experimental Protocols

Detailed, publicly available experimental protocols for the specific synthesis of **Sodium 2,3-dichloro-2-methylpropionate** are scarce. However, a plausible synthetic route can be inferred from general organic chemistry principles and published methods for structurally similar compounds.

Proposed Synthesis of 2,3-dichloro-2-methylpropionic acid and its Sodium Salt

The synthesis of the parent acid, 2,3-dichloro-2-methylpropionic acid, likely involves the chlorination of methacrylic acid. A potential multi-step synthesis is outlined below. The subsequent formation of the sodium salt is a straightforward acid-base neutralization.



[Click to download full resolution via product page](#)

Proposed synthesis of **Sodium 2,3-dichloro-2-methylpropionate**.

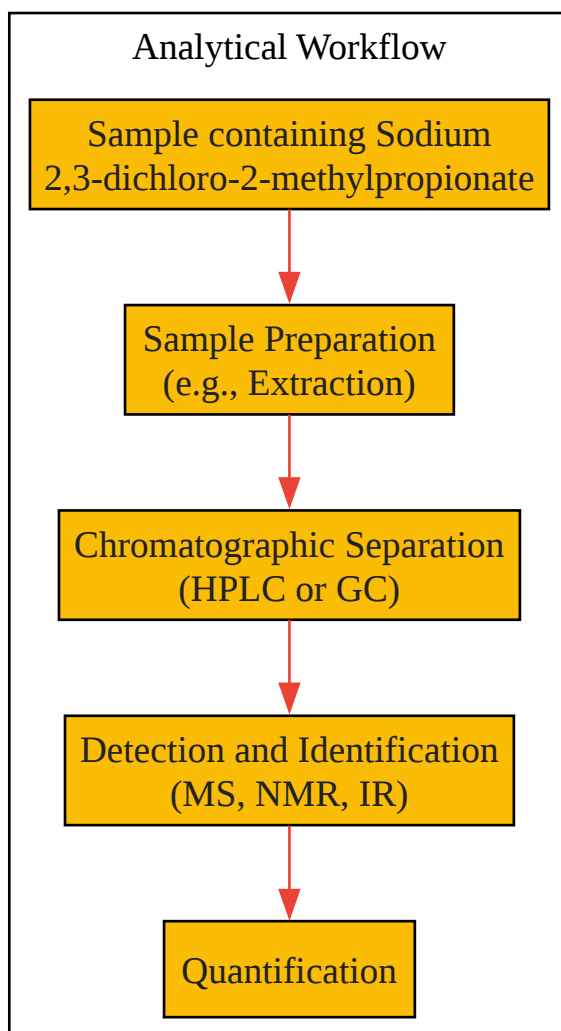
Step 1: Chlorination of Methacrylic Acid This step would involve the addition of chlorine (Cl_2) across the double bond of methacrylic acid. This type of reaction is a standard method for the halogenation of alkenes. The reaction would likely be carried out in a suitable solvent and potentially under specific temperature and light conditions to control selectivity and prevent unwanted side reactions.

Step 2: Neutralization to Form the Sodium Salt The resulting 2,3-dichloro-2-methylpropionic acid can be converted to its sodium salt by reacting it with a stoichiometric amount of a sodium base, such as sodium hydroxide (NaOH) or sodium bicarbonate (NaHCO_3), in an appropriate solvent like water or ethanol. The final product, **Sodium 2,3-dichloro-2-methylpropionate**, could then be isolated by evaporation of the solvent or by precipitation.

Analytical Characterization Methods

The characterization of **Sodium 2,3-dichloro-2-methylpropionate** and its parent acid would typically involve a combination of spectroscopic and chromatographic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR would be essential for confirming the chemical structure. Spectral data for the free acid is available in public databases.
- **Mass Spectrometry (MS):** Mass spectrometry, often coupled with Gas Chromatography (GC-MS), would be used to determine the molecular weight and fragmentation pattern, confirming the identity of the compound.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would be used to identify the functional groups present, particularly the carboxylate group in the sodium salt and the carboxylic acid group in the parent acid.
- **Chromatography:** High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) would be suitable for assessing the purity of the compound and for quantitative analysis in various matrices.



[Click to download full resolution via product page](#)

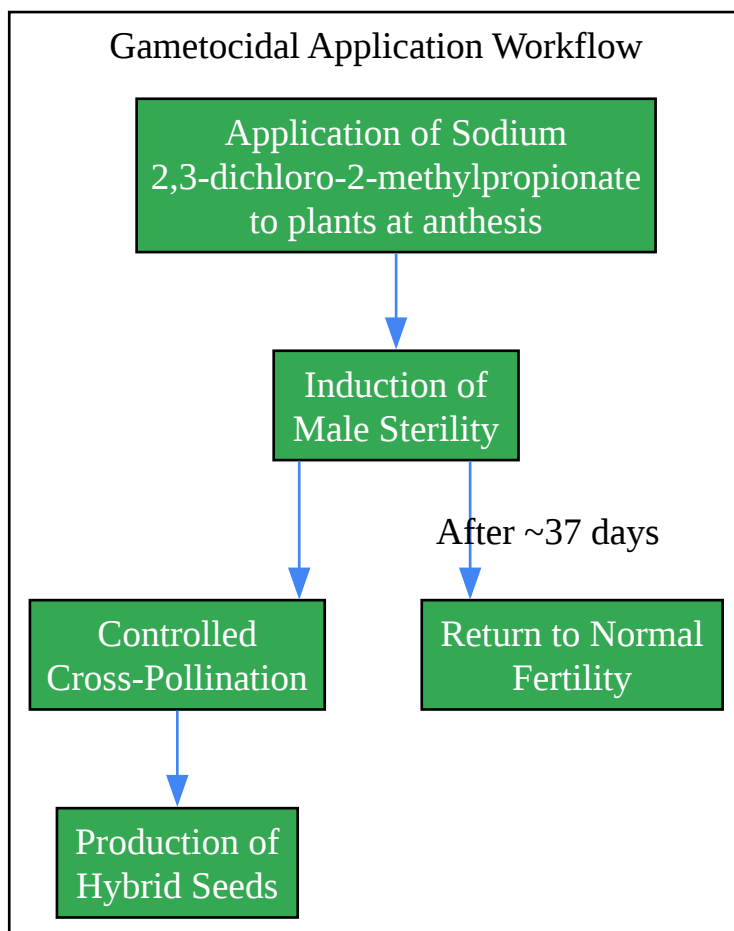
General workflow for the analysis of the target compound.

Application as a Gametocide

Sodium 2,3-dichloro-2-methylpropionate is known for its use as a gametocide in plants, where it induces male sterility. This property can be valuable in plant breeding for the production of hybrid seeds.

A study has shown that spraying tomatoes with a 0.3% solution of **Sodium 2,3-dichloro-2-methylpropionate** at anthesis induced male sterility for a period of 12 days, starting 12 days after the treatment.[5] This allows for controlled cross-pollination. The fertility of the flowers was reported to return to normal 37 days after the treatment.[5] The precise biochemical

mechanism of action for inducing male sterility is not well-documented in publicly available literature.



[Click to download full resolution via product page](#)

Logical workflow of the gametocidal application.

Conclusion

Sodium 2,3-dichloro-2-methylpropionate is a specialized chemical with a primary application in agriculture. While a complete, experimentally verified dataset of its physicochemical properties is not readily available in the public domain, this guide synthesizes the existing information for both the salt and its parent acid. The proposed synthetic and analytical methods are based on established chemical principles and provide a solid foundation for researchers working with this compound. Further investigation is needed to elucidate the precise mechanism of its gametocidal activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. bocsci.com [bocsci.com]
- 3. chembk.com [chembk.com]
- 4. chemscene.com [chemscene.com]
- 5. Male sterility induced in tomato by sodium 2, 3-dichloroisobutyrate - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Sodium 2,3-dichloro-2-methylpropionate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161113#physicochemical-properties-of-sodium-2-3-dichloro-2-methylpropionate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com